

Ethanolamine Acetate as a Protic Ionic Liquid: A Technical Guide

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Compound of Interest

Compound Name: Ethanolamine acetate

CAS No.: 54300-24-2

Cat. No.: B13113740

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **ethanolamine acetate**, a protic ionic liquid (PIL) of significant interest across various scientific and industrial domains. This document details its synthesis, physicochemical properties, and key applications, with a particular focus on its emerging role in drug development. Experimental protocols for its synthesis and characterization are provided, alongside quantitative data presented in accessible tabular formats. Furthermore, logical workflows and reaction mechanisms are visualized using Graphviz diagrams to facilitate a deeper understanding of the processes involving this versatile ionic liquid.

Introduction

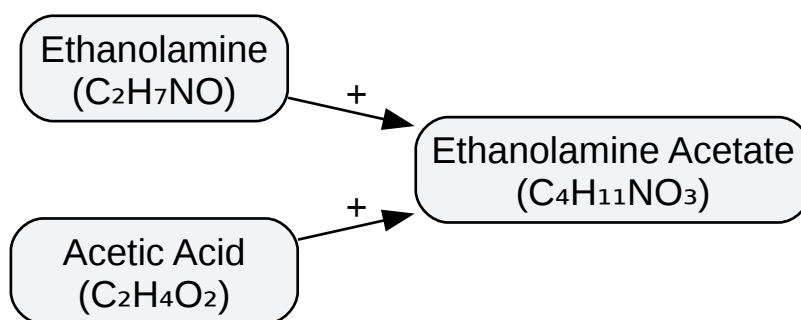
Protic ionic liquids (PILs) are a subclass of ionic liquids formed by the proton transfer from a Brønsted acid to a Brønsted base. They possess a unique set of properties, including low vapor pressure, high thermal stability, and tunable solvency, which make them attractive alternatives to traditional volatile organic solvents. **Ethanolamine acetate**, also known as 2-

hydroxyethylammonium acetate, is a prominent example of a PIL, formed from the neutralization of ethanolamine with acetic acid. Its biodegradability and the low toxicity of its constituent ions have spurred research into its applications in diverse fields such as CO₂ capture, biomass processing, corrosion inhibition, and, increasingly, in pharmaceutical sciences.[1] This guide aims to consolidate the current technical knowledge on **ethanolamine acetate**, providing a valuable resource for researchers and professionals working with or considering the use of this promising PIL.

Synthesis of Ethanolamine Acetate

The synthesis of **ethanolamine acetate** is a straightforward acid-base neutralization reaction.

Reaction Scheme



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Caption: Synthesis of **Ethanolamine Acetate**.

Experimental Protocol

Materials:

- Ethanolamine (>99.5% purity)
- Acetic acid (>99.0% purity)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Dropping funnel
- Ice bath
- Rotary evaporator

Procedure:

- Place a known molar amount of ethanolamine in a round-bottom flask equipped with a magnetic stir bar.
- Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- Slowly add an equimolar amount of acetic acid to the ethanolamine dropwise using a dropping funnel while stirring vigorously.
- After the addition is complete, continue stirring the mixture at room temperature for 20-24 hours to ensure the reaction goes to completion.^[2]
- The resulting viscous liquid is then purified by removing any unreacted starting materials and water under vacuum using a rotary evaporator at approximately 50-60 °C for several hours until a constant weight is achieved.^[2]
- The final product, **ethanolamine acetate**, should be a clear, viscous liquid at room temperature. The purity can be confirmed using spectroscopic techniques such as NMR and FTIR.

Physicochemical Properties

The utility of **ethanolamine acetate** in various applications is dictated by its unique physicochemical properties.

General Properties

Property	Value	Reference
CAS Number	54300-24-2	[3][4][5][6]
Molecular Formula	C ₄ H ₁₁ NO ₃	[3][4][5][6]
Molecular Weight	121.14 g/mol	[3][4]
Melting Point	~60-66 °C	[4][5]
Boiling Point	~171-191 °C	[4][5]
Density	~1.120 g/cm ³ (liquid)	[4]

Temperature-Dependent Properties

The viscosity and conductivity of **ethanolamine acetate** are highly dependent on temperature, which is a critical consideration for its application as a solvent or reaction medium.

Temperature (K)	Viscosity (mPa·s)	Electrical Conductivity (mS/cm)
298.15	185.3	2.6
303.15	135.1	3.5
308.15	101.2	4.5
313.15	77.3	5.8
318.15	60.1	7.2
323.15	47.6	8.8
328.15	38.2	10.6

Note: The data in this table is compiled and interpolated from various sources studying 2-hydroxyethylammonium acetate and may vary slightly depending on the experimental conditions and purity of the ionic liquid.[7][8][9][10]

Thermal Stability

Thermogravimetric analysis (TGA) is used to determine the thermal stability of **ethanolamine acetate**. The decomposition temperature is a key parameter for applications requiring elevated temperatures.

Experimental Protocol: Thermogravimetric Analysis (TGA)

- Calibrate the TGA instrument according to the manufacturer's instructions.
- Place a small sample (5-10 mg) of the dried **ethanolamine acetate** in a TGA pan.
- Heat the sample from room temperature to a final temperature of around 600 °C at a constant heating rate (e.g., 10 °C/min) under a nitrogen atmosphere.[\[10\]](#)
- Record the weight loss of the sample as a function of temperature. The onset of decomposition is typically determined from the resulting TGA curve.

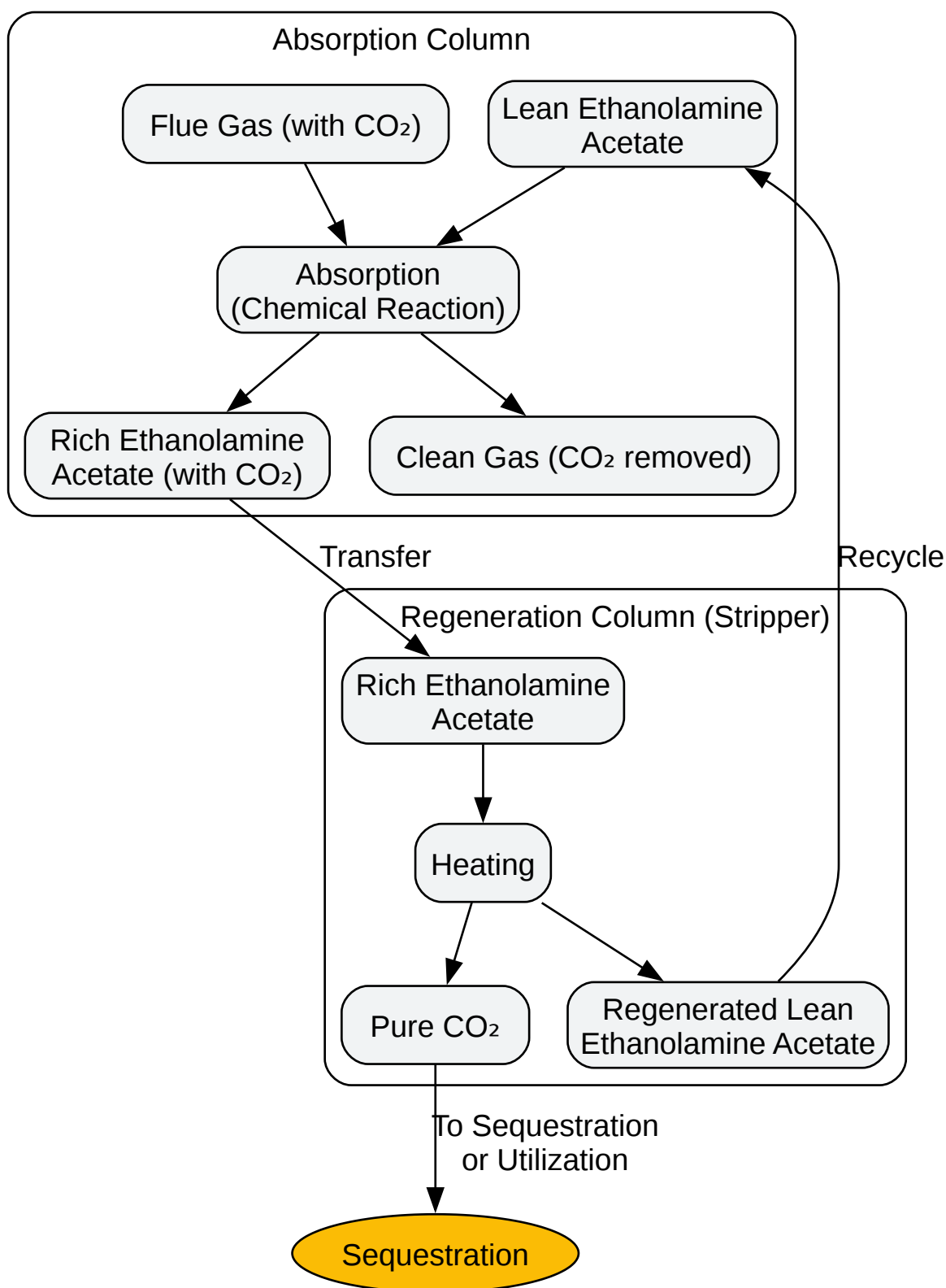
Ethanolamine acetate generally exhibits good thermal stability, with decomposition temperatures reported to be above 200 °C.

Applications

Ethanolamine acetate has demonstrated significant potential in a range of applications due to its favorable properties.

CO₂ Capture

Protic ionic liquids, including **ethanolamine acetate**, are being investigated as efficient solvents for CO₂ capture due to their ability to chemically absorb CO₂. The amine group in the ethanolammonium cation can react with CO₂ to form a carbamate.



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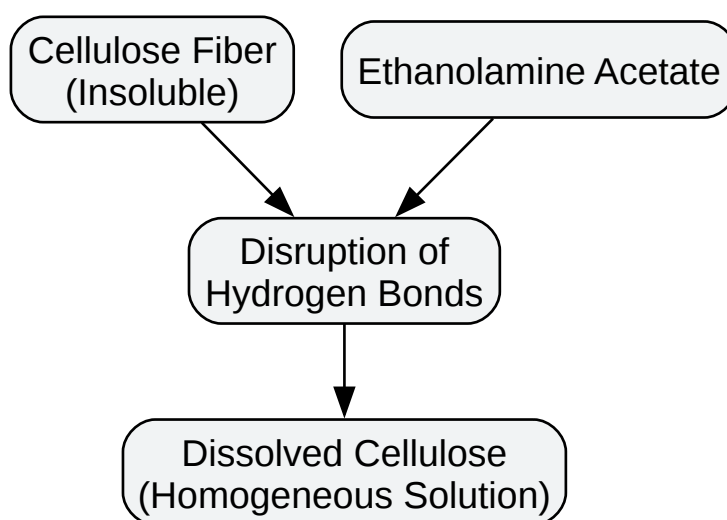
Caption: CO₂ Capture and Regeneration Cycle.

The CO₂ absorption capacity of ethanolamine-based systems can be significant, with some studies reporting capacities that are competitive with traditional amine scrubbing technologies. For instance, some ethanolamine-based deep eutectic solvents have shown CO₂ absorption capacities as high as 37.31 wt%.[11] The reversible nature of the reaction allows for the regeneration of the ionic liquid and the release of pure CO₂ with the application of heat.[12]

Biomass Processing

The ability of certain ionic liquids to dissolve cellulose has opened up new avenues for the sustainable processing of biomass. **Ethanolamine acetate** has been investigated for its potential in this area.

Mechanism of Cellulose Dissolution: The dissolution of cellulose in ionic liquids is primarily attributed to the disruption of the extensive hydrogen bonding network present in the cellulose structure. The acetate anion of the ionic liquid acts as a hydrogen bond acceptor, forming new hydrogen bonds with the hydroxyl groups of the cellulose chains. This interaction weakens the inter- and intramolecular hydrogen bonds within the cellulose, leading to its dissolution.[13][14]



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Caption: Mechanism of Cellulose Dissolution.

Corrosion Inhibition

Ethanolamine and its derivatives have long been recognized for their corrosion-inhibiting properties. **Ethanolamine acetate** can form a protective film on metal surfaces, thereby preventing corrosion. Studies have shown that ethanolamine-based inhibitors can achieve high efficiencies, with some demonstrating over 80-98% corrosion inhibition for steel in saline environments.[15][16][17][18] The inhibition mechanism is often attributed to the adsorption of the inhibitor molecules onto the metal surface, which can be a combination of physisorption and chemisorption.

Drug Development

The unique properties of **ethanolamine acetate** make it a promising excipient in pharmaceutical formulations, particularly for enhancing the solubility of poorly water-soluble drugs.

Solubility Enhancement: Recent studies have demonstrated that **ethanolamine acetate** can significantly increase the solubility of drugs like indomethacin by approximately 200-fold compared to water.[8] This enhancement is crucial for improving the bioavailability of many active pharmaceutical ingredients (APIs).

Experimental Protocol: Solubility Determination (Shake-Flask Method)

- Prepare supersaturated solutions of the drug (e.g., indomethacin) in various concentrations of aqueous **ethanolamine acetate** solutions.
- Place the solutions in a constant temperature water bath shaker and agitate for a specified period (e.g., 72 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the samples to separate the undissolved solid.
- Withdraw an aliquot of the supernatant, dilute it appropriately, and analyze the drug concentration using a suitable analytical method such as UV-Vis spectrophotometry or HPLC.

Biocompatibility and Cytotoxicity: For any pharmaceutical application, the biocompatibility of the excipients is of paramount importance. Studies on 2-hydroxyethylammonium acetate have indicated low to moderate toxicity.[1][8] The cytotoxicity is dependent on the concentration, exposure time, and the specific cell line being tested.[8] Hemolytic activity assays, which

assess the impact on red blood cells, are also crucial for evaluating biocompatibility, and some protic ionic liquids have shown good hemocompatibility at low concentrations.[9][19]

Potential in Drug Delivery Systems: **Ethanolamine acetate**'s ability to enhance solubility and its relatively low toxicity suggest its potential use in various drug delivery systems, such as:

- **Topical and Transdermal Formulations:** As a penetration enhancer to improve drug absorption through the skin.[11][20][21][22][23][24][25][26]
- **Microemulsions and Nanoemulsions:** As a component of the formulation to increase drug loading and stability.[27][28][29]
- **Controlled-Release Systems:** To modulate the release profile of a drug from a formulation.[4][30]

Conclusion

Ethanolamine acetate stands out as a versatile and promising protic ionic liquid with a wide array of potential applications. Its straightforward synthesis, favorable physicochemical properties, and relatively low environmental and toxicological impact make it an attractive candidate for further research and development. While its roles in CO₂ capture, biomass processing, and corrosion inhibition are well-documented, its potential in the pharmaceutical industry is a rapidly emerging field. The ability to significantly enhance the solubility of poorly soluble drugs, coupled with its acceptable biocompatibility profile, positions **ethanolamine acetate** as a valuable tool for formulation scientists and drug development professionals. Further research into its specific applications in advanced drug delivery systems is warranted and is expected to unlock new possibilities for this remarkable ionic liquid.

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